

Environmental Fate and Behavior of Picoxystrobin: A Technical Guide

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Compound of Interest

Compound Name: Picoxystrobin-d3

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This technical guide provides a comprehensive overview of the environmental fate and behavior of the fungicide picoxystrobin. The information is compiled from various scientific studies and regulatory assessments, offering a detailed look into its degradation, mobility, and dissipation in different environmental compartments.

Executive Summary

Picoxystrobin is a strobilurin fungicide that inhibits mitochondrial respiration in fungi by blocking electron transfer at the Quinone outside (Qo) site of the cytochrome bcl complex.^{[1][2]} Its environmental behavior is characterized by moderate persistence in soil and rapid degradation in aquatic environments through photolysis. While it has low potential to volatilize, its mobility in soil varies, and it can potentially reach surface waters through runoff and drift.^[1] This guide summarizes key quantitative data, details the experimental protocols used in its environmental assessment, and visualizes its mode of action and environmental fate pathways.

Physicochemical Properties

A summary of the key physicochemical properties of picoxystrobin is presented below.

Property	Value	Reference
IUPAC Name	methyl (E)-3-methoxy-2-[2-(6-trifluoromethyl-2-pyridyloxymethyl)phenyl]acrylate	[3]
CAS No.	117428-22-5	[3]
Molecular Formula	C18H16F3NO4	[3]
Molecular Weight	367.3 g/mol	[3]
Vapor Pressure	4.14×10^{-8} Torr	[1]
Water Solubility	3.1 mg/L	[4]
Log Kow	3.6	[5]

Environmental Fate and Behavior

The environmental fate of picoxystrobin is governed by a combination of biotic and abiotic degradation processes, as well as its mobility characteristics in soil and water.

Degradation

Picoxystrobin degrades in soil under aerobic conditions with half-lives ranging from 19 to 73 days.[1][6] The primary degradation pathway involves the cleavage of the ether bridge and hydrolysis of the methyl ester group.[3]

Table 1: Aerobic Soil Metabolism Half-Life of Picoxystrobin

Soil Type	DT50 (days)	Reference
Various	29 - 73	[1]
Laboratory studies	19 - 33	[6]
Sandy Loam, Sandy Clay Loam, Sand	16 - 38	[7]

Hydrolysis: Picoxystrobin is stable to hydrolysis at acidic and neutral pH.[1][8] At pH 9, some degradation is observed, particularly at elevated temperatures.[7]

Table 2: Hydrolysis Half-Life of Picoxystrobin

pH	Temperature (°C)	Half-Life (days)	Reference
4, 7, 9	25	Stable	[8]
9	50	15	[7]

Photolysis: Photodegradation is a significant route of dissipation for picoxystrobin in both water and on soil surfaces.

Table 3: Photolysis Half-Life of Picoxystrobin

Medium	Half-Life	Conditions	Reference
Water (Aqueous)	20.3 days	Summer, 50° latitude, 25°C, pH 7	[7]
Soil Surface	7 days	Summer, 50° latitude, 20°C	[1]
Three soil types	3.80 - 4.29 days	-	[9]

Mobility

The mobility of picoxystrobin in soil is influenced by its adsorption to soil particles. The organic carbon-normalized adsorption coefficient (Koc) is a key parameter for assessing this.

Table 4: Soil Adsorption Coefficient (Koc) of Picoxystrobin

Koc Value (L/kg)	Interpretation	Reference
741 - 1089	Slightly to moderately mobile	[1]
790 - 1200	Not mobile	[6]

Due to its Koc values, picoxystrobin is generally considered to have low to moderate mobility in soil.[1] However, under certain conditions, there is potential for it to leach into groundwater.[1]

Field Dissipation

Under real-world field conditions, the dissipation of picoxystrobin is a result of multiple processes acting simultaneously, including microbial degradation, photolysis, and potential leaching or runoff.

Table 5: Field Dissipation Half-Life (DT50) of Picoxystrobin

Location/Crop	DT50 (days)	Reference
Various soils (UK, France, Germany, USA, Canada)	3 - 35	[6]
Peanut field soil (China)	1.5 - 8.6	[10]
Banana field soil (China)	12.5 - 13.4	[11]
Cucumber field	< 3.4	[12]

Experimental Protocols

This section outlines the general methodologies employed in key environmental fate studies for picoxystrobin, based on regulatory guidelines from organizations like the OECD and EPA.

Aerobic Soil Metabolism

This study aims to determine the rate and pathway of picoxystrobin degradation in soil by microorganisms under aerobic conditions.

- Test System: Multiple soil types with varying characteristics (e.g., texture, organic matter content, pH) are used.[13]
- Procedure: Radiolabeled ($[^{14}\text{C}]$) picoxystrobin is applied to soil samples maintained at a constant temperature (e.g., 20°C) and moisture level in the dark.[14] Volatile traps are used to collect any evolved $^{14}\text{CO}_2$. [14]

- **Sampling and Analysis:** Soil samples are collected at various time intervals and extracted with appropriate solvents (e.g., acetonitrile, acetone/HCl).[10] The extracts are analyzed using techniques like High-Performance Liquid Chromatography (HPLC) with radiometric detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to quantify picoxystrobin and its degradation products.[10][15]

Aqueous Photolysis

This study evaluates the degradation of picoxystrobin in water when exposed to light.

- **Test System:** Sterile, buffered aqueous solutions at different pH values (e.g., 4, 7, and 9) are used.[16][17]
- **Procedure:** Solutions of radiolabeled picoxystrobin are exposed to a light source that simulates natural sunlight (e.g., xenon arc lamp).[1] Control samples are kept in the dark to differentiate between photolytic and hydrolytic degradation.[16]
- **Sampling and Analysis:** Water samples are collected at set intervals and analyzed by HPLC with radiometric and/or UV detection to determine the concentration of the parent compound and photoproducts.[16][18]

Soil Adsorption/Desorption

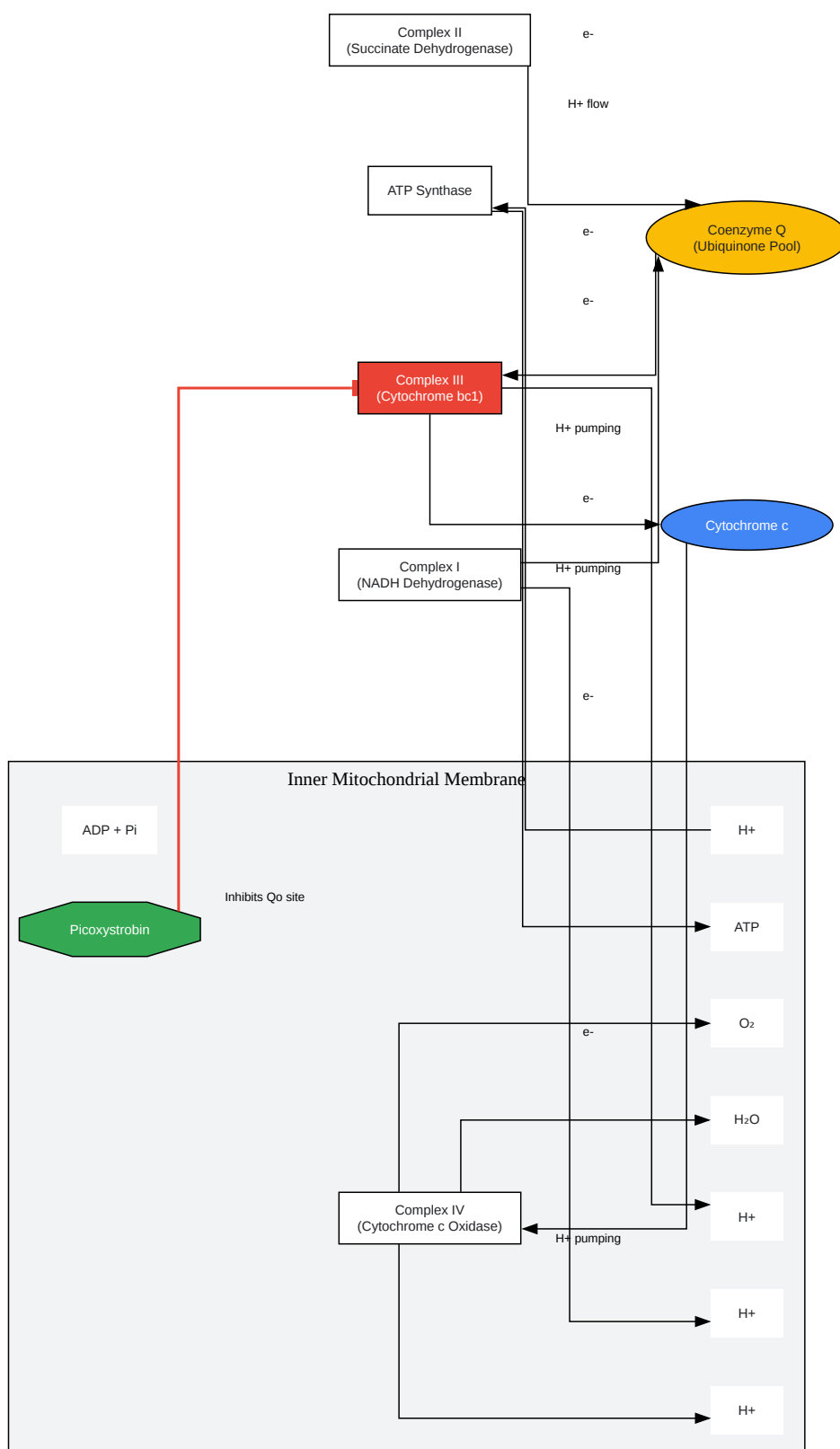
This study determines the extent to which picoxystrobin binds to soil particles.

- **Test System:** A range of soil types is used to assess the influence of soil properties on adsorption.
- **Procedure:** A batch equilibrium method is typically employed. Soil is equilibrated with a solution of radiolabeled picoxystrobin of known concentration. After equilibration, the soil and solution are separated by centrifugation, and the concentration of picoxystrobin remaining in the solution is measured. Desorption is then measured by replacing the supernatant with a pesticide-free solution and re-equilibrating.
- **Analysis:** The amount of picoxystrobin adsorbed to the soil is calculated from the difference between the initial and equilibrium concentrations in the solution. The adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then calculated.

Visualizations

Mode of Action: Inhibition of Mitochondrial Respiration

Picoxystrobin's fungicidal activity stems from its ability to disrupt the mitochondrial respiratory chain in fungi. It specifically targets the Quinone outside (Qo) binding site of the cytochrome bcl complex (Complex III), thereby inhibiting electron transfer, which ultimately halts ATP production.^[1]^[2]

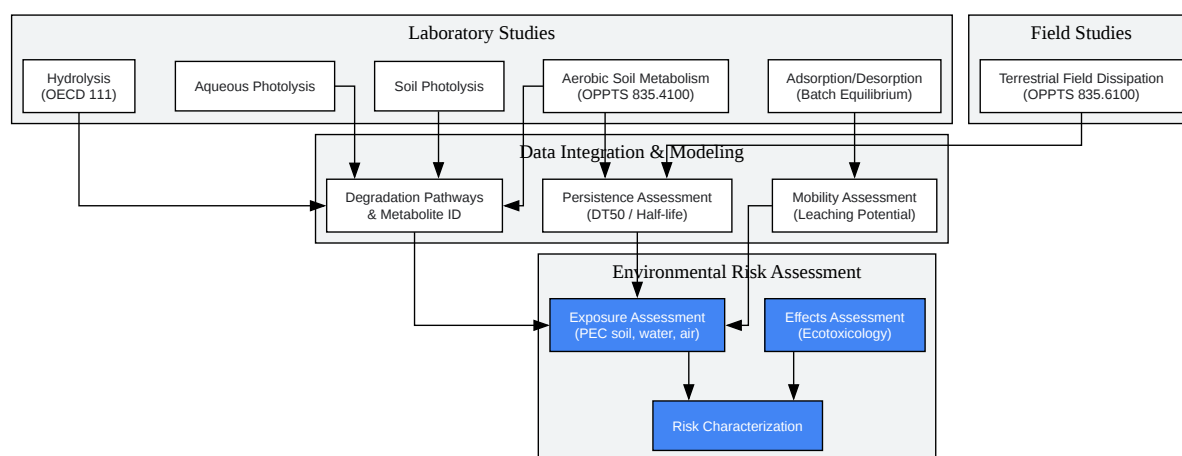


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Caption: Picoxystrobin inhibits mitochondrial respiration at Complex III.

Experimental Workflow for Environmental Fate Assessment

The assessment of the environmental fate of a pesticide like picoxystrobin follows a structured workflow, integrating data from various laboratory and field studies.



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Caption: Workflow for assessing the environmental fate of picoxystrobin.

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